

Application Notes and Protocols for Cell Permeability Assays of 4-Nitrothalidomide, (+)

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Compound of Interest

Compound Name: 4-Nitrothalidomide, (+)-

Cat. No.: B15191888

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Introduction

Understanding the cell permeability of a drug candidate is a critical step in the early stages of drug development. It provides insights into the potential for oral absorption and distribution to target tissues. For novel compounds like 4-Nitrothalidomide, a derivative of thalidomide, assessing its ability to cross cellular barriers is fundamental to predicting its pharmacokinetic profile and bioavailability.

These application notes provide detailed protocols for two of the most common and accepted in vitro models for predicting drug permeability: the Parallel Artificial Membrane Permeability Assay (PAMPA) and the Caco-2 cell permeability assay. While PAMPA offers a high-throughput method to assess passive diffusion, the Caco-2 assay provides a more comprehensive model that includes both passive and active transport mechanisms across an epithelial cell monolayer.

Physicochemical Properties of 4-Nitrothalidomide

A summary of the known physicochemical properties of 4-Nitrothalidomide is presented below. These properties can influence its permeability characteristics.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₉ N ₃ O ₆	[1][2][3]
Molar Mass	303.23 g/mol	[1][2]
Appearance	Pale Yellow to Pale Beige Solid	[1]
Solubility	Slightly soluble in Acetonitrile (heated, sonicated) and DMSO	[1]
pKa (Predicted)	10.55 ± 0.40	[1]
Melting Point	>200°C (decomposes)	[1][4]

Data Presentation: Permeability of Thalidomide and Analogs

While specific experimental permeability data for 4-Nitrothalidomide is not readily available in the public domain, data for the parent compound, thalidomide, and its analogs, lenalidomide and pomalidomide, can provide valuable context. The apparent permeability coefficient (P_{app}) is a common metric used to quantify the rate of drug transport across a membrane.

Table 1: Caco-2 Permeability Data for Thalidomide and Analogs

Compound	Concentration (μM)	Direction	Papp (x 10 ⁻⁶ cm/s)	Efflux Ratio (BA/AB)	Reference
Thalidomide	2.5 - 300	Apical to Basolateral (A-B)	20 - 60	Not Reported	[5] [6]
Basolateral to Apical (B-A)	20 - 60	[5] [6]			
Lenalidomide	Not Specified	Apical to Basolateral (A-B)	Low Permeability	Not Reported	[7]
Pomalidomide	Not Specified	Apical to Basolateral (A-B)	Higher than Lenalidomide	Not Reported	[7]

Note: The permeability of thalidomide was found to be concentration-dependent, with a decrease in the apical to basolateral Papp values at higher concentrations, suggesting the involvement of a saturable transport mechanism.[\[5\]](#)[\[6\]](#)

Table 2: General Permeability Classification Based on Papp Values

Permeability Class	Papp Value (x 10 ⁻⁶ cm/s)	Expected Oral Absorption
Low	< 1.0	Poor
Moderate	1.0 - 10.0	Moderate
High	> 10.0	High

Experimental Protocols

Parallel Artificial Membrane Permeability Assay (PAMPA)

The PAMPA assay is a high-throughput, non-cell-based method for predicting passive, transcellular permeability of compounds. It utilizes a 96-well microplate where a filter plate is

coated with an artificial membrane (e.g., a lipid/dodecane mixture) and placed on top of a 96-well acceptor plate.

- 4-Nitrothalidomide
- 96-well filter plates (e.g., Millipore MultiScreen™-IP, 0.45 µm)
- 96-well acceptor plates
- Phosphatidylcholine in dodecane (e.g., 2% w/v)
- Phosphate-buffered saline (PBS), pH 7.4
- Dimethyl sulfoxide (DMSO)
- Reference compounds (high and low permeability controls, e.g., propranolol and furosemide)
- Plate shaker
- UV-Vis spectrophotometer or LC-MS/MS system
- Preparation of Stock Solutions: Prepare a 10 mM stock solution of 4-Nitrothalidomide and reference compounds in DMSO.
- Preparation of Donor Solutions: Dilute the stock solutions to a final concentration of 100 µM in PBS (the final DMSO concentration should be ≤ 1%).
- Coating the Filter Plate: Add 5 µL of the phosphatidylcholine/dodecane solution to each well of the filter plate. Allow the solvent to evaporate, leaving a lipid layer.
- Assembling the PAMPA Sandwich:
 - Add 300 µL of PBS to each well of the acceptor plate.
 - Add 150 µL of the donor solution (containing 4-Nitrothalidomide or reference compounds) to each well of the coated filter plate.

- Incubation: Carefully place the filter plate on top of the acceptor plate to form the "sandwich." Incubate at room temperature for 4-16 hours on a plate shaker with gentle agitation.
- Sample Analysis: After incubation, carefully separate the plates. Determine the concentration of the compound in both the donor and acceptor wells using a suitable analytical method (e.g., UV-Vis spectrophotometry or LC-MS/MS).
- Calculation of Apparent Permeability (Papp): The apparent permeability coefficient (Papp) is calculated using the following equation:

Where:

- V_D = Volume of the donor well (cm³)
- V_A = Volume of the acceptor well (cm³)
- A = Area of the membrane (cm²)
- t = Incubation time (s)
- $[C_A]$ = Concentration in the acceptor well
- $[C_{\text{equilibrium}}] = (V_D * [C_{D_initial}]) / (V_D + V_A)$
- $[C_{D_initial}]$ = Initial concentration in the donor well

Caco-2 Cell Permeability Assay

The Caco-2 cell permeability assay is the industry standard for predicting human intestinal drug absorption. Caco-2 cells, a human colon adenocarcinoma cell line, differentiate into a monolayer of polarized enterocytes that form tight junctions and express various transporters.

- Caco-2 cells (ATCC® HTB-37™)
- Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS), 1% non-essential amino acids, and 1% penicillin-streptomycin
- Transwell® permeable supports (e.g., 12-well or 24-well plates with 0.4 µm pore size)

- Hanks' Balanced Salt Solution (HBSS), pH 7.4 and pH 6.5
- 4-Nitrothalidomide
- Lucifer yellow (for monolayer integrity testing)
- Reference compounds (e.g., propranolol for high permeability, atenolol for low permeability, and digoxin as a P-gp substrate)
- Transepithelial Electrical Resistance (TEER) meter
- LC-MS/MS system
- Cell Culture and Seeding:
 - Culture Caco-2 cells in DMEM at 37°C in a humidified atmosphere of 5% CO₂.
 - Seed the cells onto the apical (upper) chamber of the Transwell® inserts at a density of approximately 6×10^4 cells/cm².
- Monolayer Differentiation:
 - Culture the cells for 21-25 days, changing the medium every 2-3 days.
 - The formation of a differentiated monolayer can be monitored by measuring the TEER. A TEER value $> 250 \Omega \cdot \text{cm}^2$ typically indicates a confluent monolayer with well-formed tight junctions.
- Monolayer Integrity Test:
 - Before the transport experiment, assess the integrity of the monolayer using Lucifer yellow. Add Lucifer yellow to the apical chamber and measure its appearance in the basolateral chamber over time. A Papp value for Lucifer yellow of $< 1.0 \times 10^{-6}$ cm/s is generally considered acceptable.
- Transport Experiment (Bidirectional):
 - Apical to Basolateral (A-B) Transport:

- Wash the cell monolayer with pre-warmed HBSS (pH 7.4 for the basolateral chamber, pH 6.5 for the apical chamber to mimic the intestinal environment).
- Add the test solution containing 4-Nitrothalidomide (e.g., 10 μ M) to the apical chamber.
- Add fresh HBSS to the basolateral chamber.
- Incubate at 37°C with gentle shaking.
- At predetermined time points (e.g., 30, 60, 90, and 120 minutes), collect samples from the basolateral chamber and replace with fresh HBSS.
- Basolateral to Apical (B-A) Transport:
 - Follow the same procedure as above, but add the test solution to the basolateral chamber and sample from the apical chamber.
- Sample Analysis:
 - Determine the concentration of 4-Nitrothalidomide in the collected samples using a validated LC-MS/MS method.
- Calculation of Apparent Permeability (P_{app}) and Efflux Ratio: The P_{app} is calculated using the following equation:

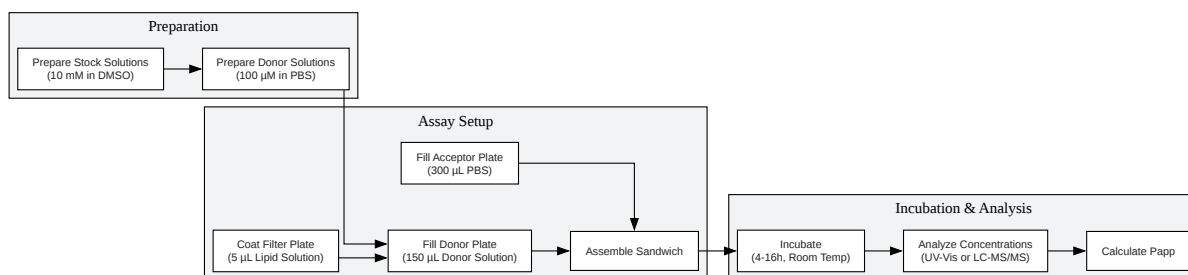
Where:

- dQ/dt = The steady-state flux (rate of appearance of the compound in the receiver chamber)
- A = Surface area of the membrane (cm^2)
- C_0 = Initial concentration of the compound in the donor chamber

The Efflux Ratio (ER) is calculated as:

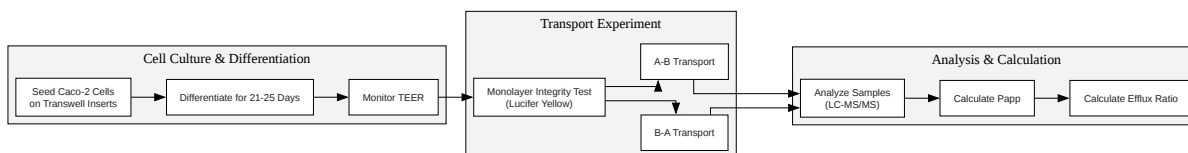
An efflux ratio greater than 2 is indicative of active efflux.

Visualization of Experimental Workflows



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Caption: Workflow for the Parallel Artificial Membrane Permeability Assay (PAMPA).



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Caption: Workflow for the Caco-2 Cell Permeability Assay.

Conclusion

The provided protocols for the PAMPA and Caco-2 assays offer robust methods for evaluating the cell permeability of 4-Nitrothalidomide. By generating and comparing the apparent permeability coefficients from these assays, researchers can gain valuable insights into its potential for oral absorption and identify if active transport mechanisms are involved in its disposition. This information is crucial for guiding further drug development efforts.

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